

Application Notes: Flow Cytometry Analysis of Apoptosis Following Vps34-IN-2 Treatment

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Compound of Interest

Compound Name: Vps34-IN-2

Cat. No.: B560552

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on how to assess apoptosis using flow cytometry after treating cells with **Vps34-IN-2**, a potent inhibitor of the class III phosphoinositide 3-kinase (PI3K), Vps34.

Introduction

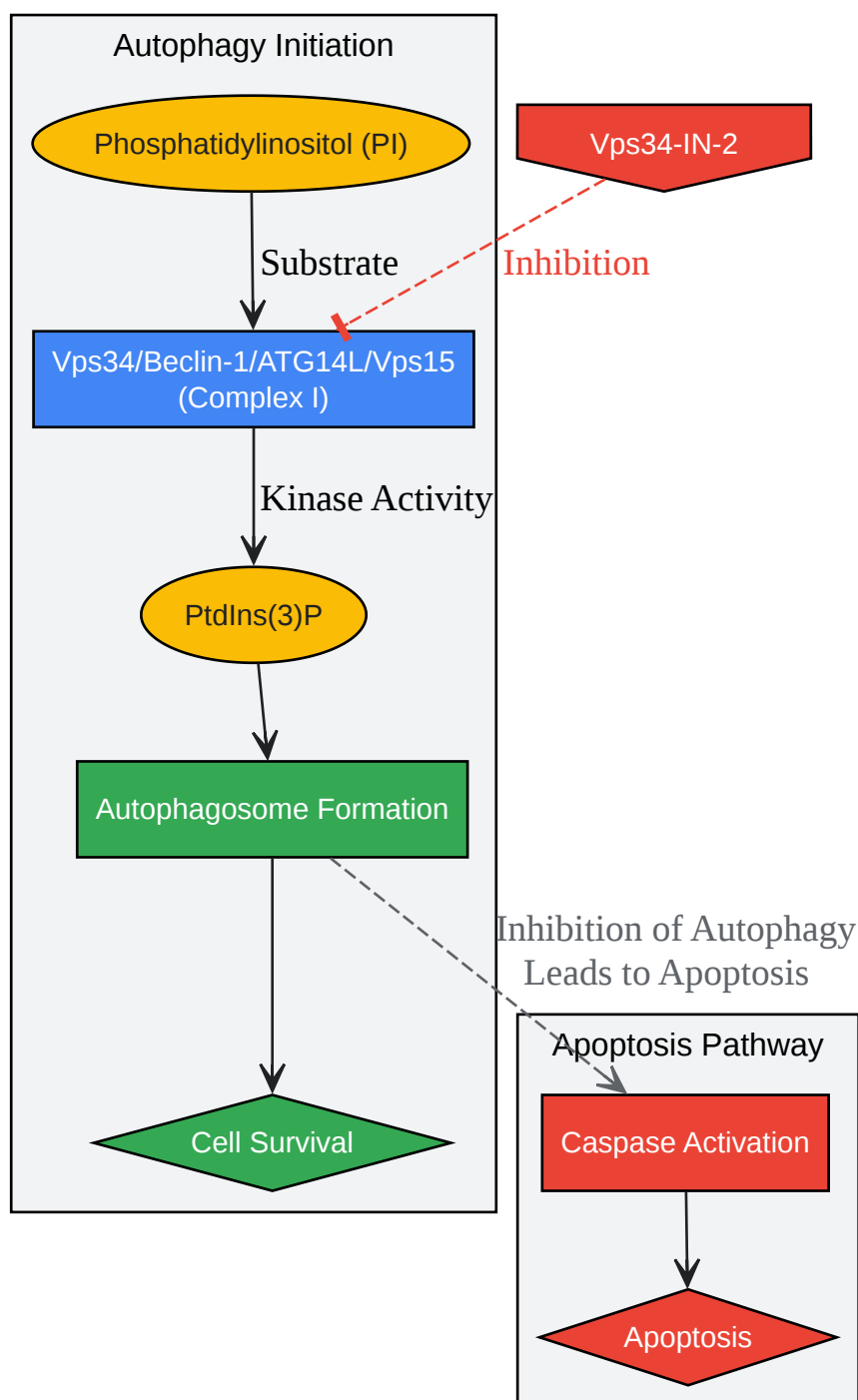
Vacuolar protein sorting 34 (Vps34) is a critical enzyme in the regulation of intracellular membrane trafficking, most notably for its role in initiating autophagy.[1][2][3] As a class III PI3K, Vps34 phosphorylates phosphatidylinositol to generate phosphatidylinositol 3-phosphate (PtdIns(3)P), a key lipid messenger that recruits downstream effector proteins to initiate the formation of the autophagosome.[1][2][4] Autophagy is a cellular self-digestion process that degrades and recycles damaged organelles and proteins to maintain cellular homeostasis, acting as a pro-survival mechanism under cellular stress.

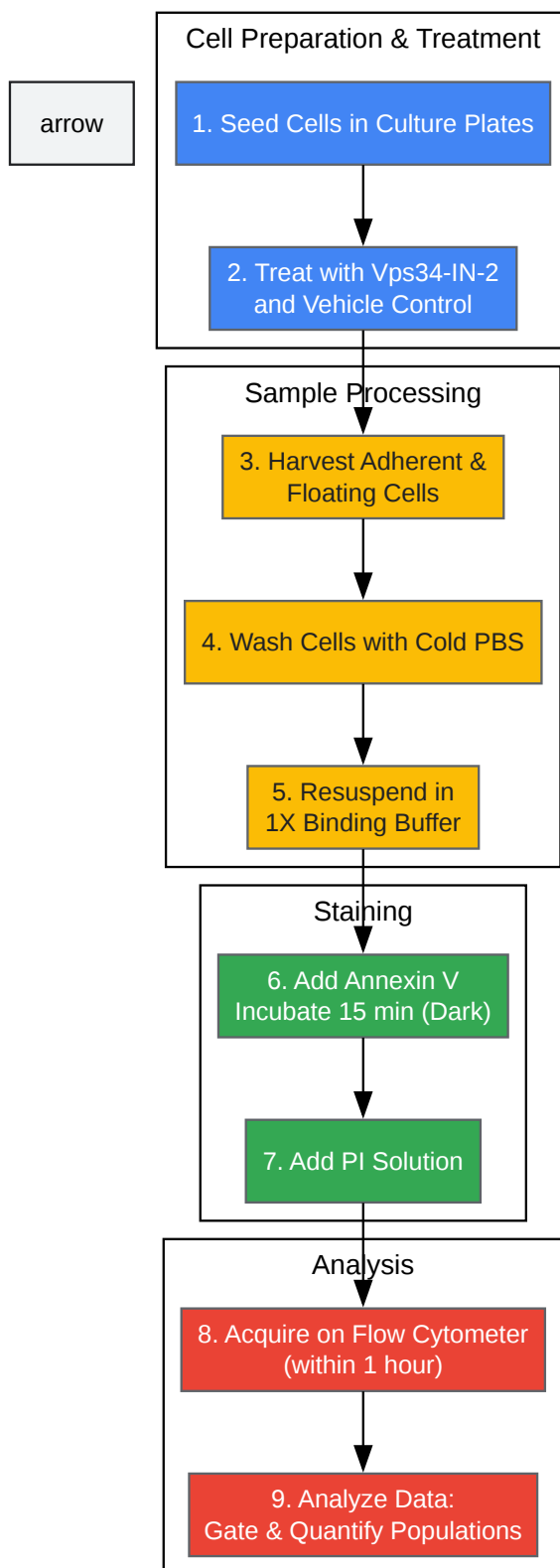
Vps34-IN-2 is a specific inhibitor that targets the kinase activity of Vps34, thereby blocking PtdIns(3)P production and inhibiting autophagy.[4] By disabling the pro-survival autophagy pathway, **Vps34-IN-2** can sensitize cells, particularly cancer cells, to programmed cell death, or apoptosis.[4][5] The interplay between autophagy and apoptosis is complex; however, inhibiting autophagy is a promising strategy to enhance the efficacy of cancer therapies.[4][6]

Flow cytometry using Annexin V and Propidium Iodide (PI) dual staining is the gold standard for quantifying apoptosis.[7][8] This method allows for the precise differentiation of live, early apoptotic, late apoptotic, and necrotic cell populations.

Vps34 Signaling Pathway and Inhibition

The diagram below illustrates the central role of Vps34 in the autophagy pathway and the mechanism of its inhibition by **Vps34-IN-2**, which can subsequently lead to the induction of apoptosis.





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